Application Note and Protocol: Solid-Phase Extraction of 5-Hydroxy Flunixin from Tissue

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Compound of Interest

Compound Name: *5-Hydroxy Flunixin-d3*

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This document provides a detailed protocol for the solid-phase extraction (SPE) of 5-Hydroxy Flunixin, the primary metabolite of the non-steroidal anti-inflammatory drug (NSAID) Flunixin, from animal tissue samples. The described method is intended for quantitative analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

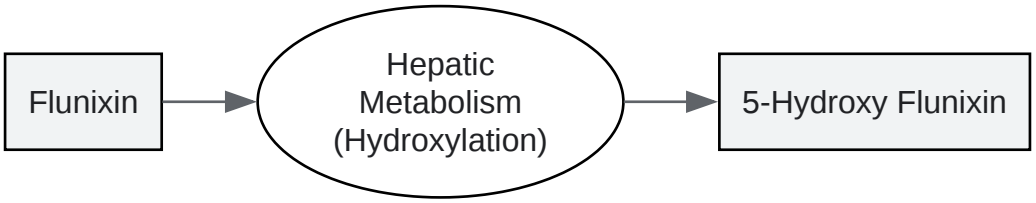
Introduction

Flunixin is a commonly used NSAID in veterinary medicine. Its residue levels in edible tissues are regulated to ensure food safety. The primary marker for flunixin surveillance in various matrices, including milk and tissue, is its metabolite, 5-Hydroxy Flunixin.[1][2][3] Accurate quantification of 5-Hydroxy Flunixin is crucial for pharmacokinetic studies, drug metabolism research, and regulatory compliance. This protocol details a robust SPE method for the extraction and purification of 5-Hydroxy Flunixin from tissue homogenates.

Metabolic Pathway of Flunixin

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Flunixin undergoes hydroxylation in the liver to form its major metabolite, 5-Hydroxy Flunixin. This metabolic conversion is a key step in the drug's biotransformation and subsequent elimination.[4]



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Caption: Metabolic conversion of Flunixin to 5-Hydroxy Flunixin.

Experimental Protocol: Solid-Phase Extraction

This protocol is adapted from a validated multi-residue, multi-class analysis method.[1][2]

Materials:

- Homogenized tissue sample (e.g., liver, muscle)
- Water:Acetonitrile (1:4, v/v) solution
- n-Hexane (acetonitrile-saturated)
- C18 solid-phase extraction (SPE) cartridges
- Centrifuge tubes (50 mL)
- Centrifuge capable of 4,700 x g
- Mechanical shaker or vortex mixer
- Nitrogen evaporator

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- Methanol
- 0.2 µm syringe filters

Procedure:

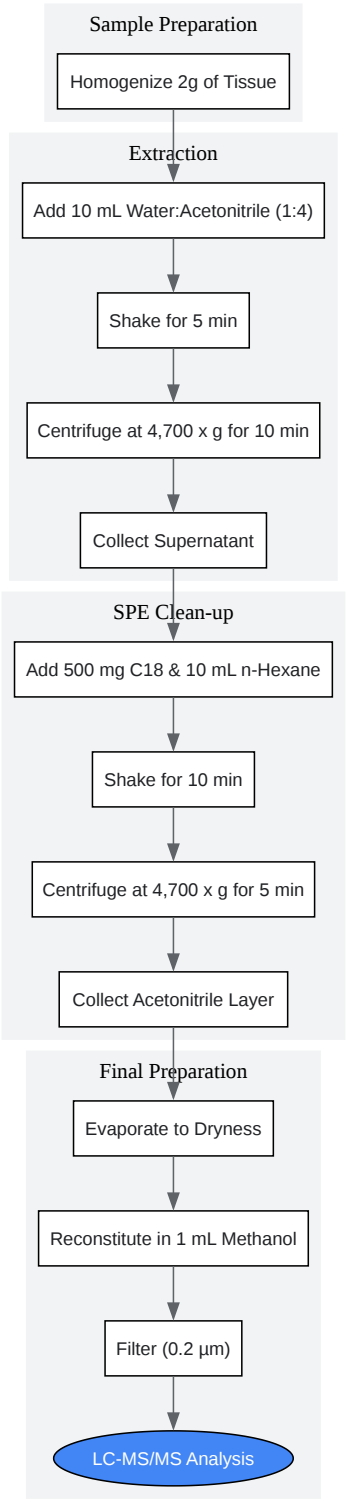
- Sample Preparation:
  - Weigh 2 g of homogenized tissue sample into a 50 mL centrifuge tube.
- Extraction:
  - Add 10 mL of water:acetonitrile (1:4, v/v) to the sample.
  - Shake vigorously for 5 minutes.
  - Centrifuge at 4,700 x g for 10 minutes at 4°C.
  - Transfer the supernatant to a new 50 mL centrifuge tube.
- Clean-up (Solid-Phase Extraction):
  - To the collected supernatant, add 500 mg of C18 sorbent and 10 mL of n-hexane saturated with acetonitrile.
  - Shake for 10 minutes.
  - Centrifuge at 4,700 x g for 5 minutes at 4°C.
  - Carefully collect the acetonitrile layer (supernatant).
- Concentration and Reconstitution:
  - Evaporate the collected acetonitrile extract to dryness under a gentle stream of nitrogen at 40°C.
  - Reconstitute the residue in 1 mL of methanol.
  - Vortex for 1 minute to ensure complete dissolution.

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- Final Filtration:
  - Filter the reconstituted sample through a 0.2 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

Experimental Workflow

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Caption: Solid-Phase Extraction workflow for 5-Hydroxy Flunixin from tissue.

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Quantitative Data Summary

The following table summarizes the performance of the described SPE protocol for the analysis of 5-Hydroxy Flunixin in various tissue matrices.[1][2]

Matrix	Analyte	Recovery (%)	Coefficient of Variation (CV, %)	Limit of Detection (LOD) (µg/kg)	Limit of Quantification (LOQ) (µg/kg)
Beef	5-Hydroxy Flunixin	71.2 - 94.0	14 - 20	2 - 10	6 - 33
Chicken	5-Hydroxy Flunixin	71.2 - 94.0	14 - 20	2 - 10	6 - 33
Egg	5-Hydroxy Flunixin	71.2 - 94.0	14 - 20	2 - 10	6 - 33
Flatfish	5-Hydroxy Flunixin	71.2 - 94.0	14 - 20	2 - 10	6 - 33
Shrimp	5-Hydroxy Flunixin	71.2 - 94.0	14 - 20	2 - 10	6 - 33

Data is presented as a range from intra- and inter-laboratory validation studies.[1][2]

Discussion

This SPE protocol provides a reliable and efficient method for the extraction and clean-up of 5-Hydroxy Flunixin from diverse tissue samples. The use of a C18 sorbent effectively removes interfering matrix components, leading to cleaner extracts and improved analytical sensitivity. The method has been validated across multiple matrices, demonstrating good recovery and precision, making it suitable for routine monitoring and research applications. For optimal results, it is recommended to use an internal standard, such as a stable isotope-labeled analog of 5-Hydroxy Flunixin, to account for any matrix effects and variations in extraction efficiency.

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